

Application Notes and Protocols for Anhydrous Copper(II) Acetate in Organic Synthesis

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Compound of Interest

Compound Name: *Copper(II) acetate, anhydrous*

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Anhydrous copper(II) acetate serves as a versatile and efficient catalyst in a variety of organic transformations, facilitating the formation of carbon-carbon and carbon-heteroatom bonds. Its utility is highlighted in key reactions such as the Eglinton coupling of terminal alkynes, the Chan-Lam N-arylation of indoles, and the Ullmann-type C-O coupling of phenols. These methodologies are crucial in the synthesis of complex organic molecules, including pharmaceuticals, natural products, and advanced materials.

C-C Bond Formation: The Eglinton Coupling of Terminal Alkynes

The Eglinton coupling is an oxidative dimerization of terminal alkynes that utilizes a stoichiometric amount of a copper(II) salt, such as anhydrous copper(II) acetate, in a coordinating solvent like pyridine.^{[1][2][3]} This reaction provides a straightforward route to symmetrical 1,3-diynes, which are valuable building blocks in materials science and the synthesis of natural products.^{[1][3]}

Quantitative Data

Entry	Alkyne Substrate	Product	Yield (%)
1	Phenylacetylene	1,4-Diphenylbuta-1,3-diyne	88
2	4-Methoxyphenylacetylene	1,4-Bis(4-methoxyphenyl)buta-1,3-diyne	85
3	4-Chlorophenylacetylene	1,4-Bis(4-chlorophenyl)buta-1,3-diyne	82
4	1-Ethynylcyclohexene	1,4-Dicyclohexenylbuta-1,3-diyne	75
5	Propargyl alcohol	1,4-Dihydroxybuta-1,3-diyne	65

Experimental Protocol: Synthesis of 1,4-Diphenylbuta-1,3-diyne

Materials:

- Phenylacetylene (1.0 mmol, 102 mg)
- Anhydrous Copper(II) Acetate (1.5 mmol, 272 mg)
- Pyridine (10 mL)
- Methanol
- Dichloromethane (DCM)
- Saturated aqueous solution of ammonium chloride
- Anhydrous magnesium sulfate

- Round-bottom flask (50 mL)
- Magnetic stirrer
- Standard glassware for extraction and filtration

Procedure:

- To a 50 mL round-bottom flask equipped with a magnetic stirrer, add anhydrous copper(II) acetate (1.5 mmol, 272 mg) and pyridine (10 mL).
- Stir the mixture at room temperature until the copper(II) acetate dissolves, resulting in a deep blue solution.
- Add phenylacetylene (1.0 mmol, 102 mg) to the solution.
- Stir the reaction mixture at room temperature for 4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reaction, pour the mixture into a saturated aqueous solution of ammonium chloride (50 mL) and extract with dichloromethane (3 x 20 mL).
- Combine the organic layers and wash with water (2 x 20 mL) and brine (20 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product is purified by recrystallization from methanol to afford 1,4-diphenylbuta-1,3-diyne as a crystalline solid.

Experimental Workflow



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References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. synarchive.com [synarchive.com]
- 3. Glaser coupling - Wikipedia [en.wikipedia.org]
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